

A Comparative Guide to 1-Allylimidazole: Properties and Applications in Research and Development

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Compound of Interest

Compound Name: 1-Allylimidazole

Cat. No.: B1265945

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Introduction: **1-Allylimidazole** is a versatile heterocyclic organic compound recognized for its unique bifunctional nature.^[1] Its structure, featuring both an imidazole ring and an allyl functional group, provides a platform for diverse chemical reactivity. The imidazole moiety can act as a base or a nucleophile, while the allyl group's double bond is amenable to electrophilic addition, oxidation, and various coupling reactions.^[1] This reactivity makes **1-allylimidazole** a valuable intermediate and building block in a wide array of applications, from pharmaceuticals and agrochemicals to advanced materials and catalysis.^{[1][2]} This guide provides a comparative overview of its properties and performance in key applications, supported by experimental data and protocols for researchers, scientists, and drug development professionals.

Physicochemical Properties of 1-Allylimidazole

1-Allylimidazole is typically a colorless to pale yellow liquid with a high degree of purity, making it suitable for sensitive synthetic applications.^{[1][2]} A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
CAS Number	31410-01-2	[1] [2]
Molecular Formula	C ₆ H ₈ N ₂	[2] [3]
Molecular Weight	108.14 g/mol	[2] [3]
Appearance	Colorless to yellow transparent liquid	[1] [2]
Purity	≥97-98% (by GC)	[1] [2]
Density	1.003 g/mL at 25 °C	[4]
Boiling Point	40-42 °C at 0.1 mm Hg	[4]
Refractive Index	n _{20/D} 1.505	[4]
Topological Polar Surface Area	17.8 Å ²	[3]
Hydrogen Bond Acceptor Count	1	[3]
Rotatable Bond Count	2	[3]

Key Applications and Performance Comparison

The unique structure of **1-allylimidazole** allows it to serve as a precursor or active component in several advanced applications.

Corrosion Inhibition

Imidazole derivatives are effective corrosion inhibitors, forming a protective layer on metal surfaces to prevent degradation.[\[5\]](#) **1-allylimidazole** and its related compounds have been evaluated for their potential to protect mild steel and other alloys. The inhibition mechanism typically involves the adsorption of the molecule onto the metal surface.[\[5\]](#)

Performance Comparison of Imidazole-Based Corrosion Inhibitors:

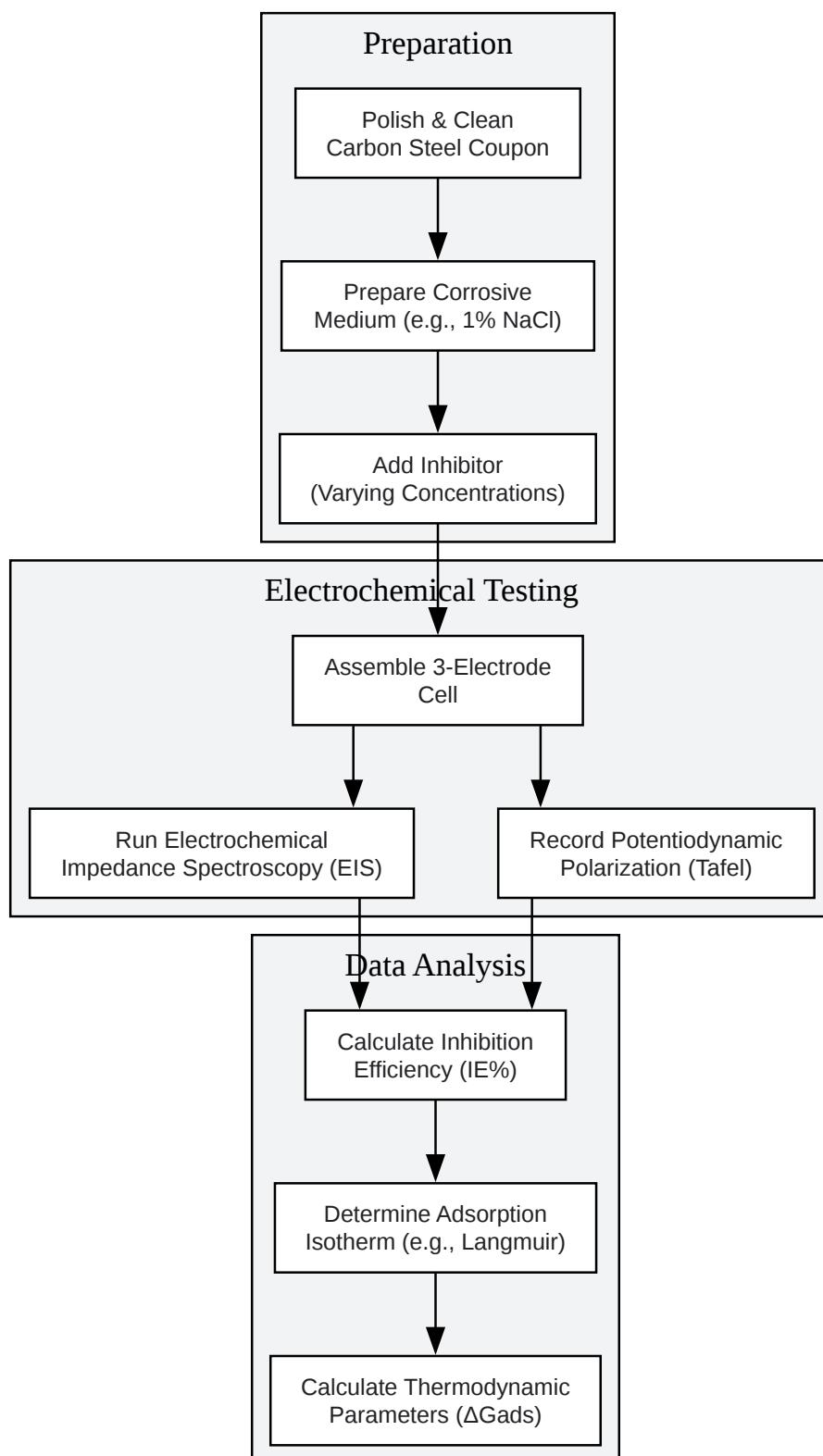
Inhibitor Compound	Metal/Medium	Method	Key Findings	Reference
1-Allylimidazole (AI)	Carbon Steel / 1M HCl	DFT, MD Simulations	Theoretically less reactive towards steel surface than vinylimidazole (VI). Adsorption energy follows the order: VI > AI.	[6]
Vinylimidazole (VI)	Carbon Steel / 1M HCl	DFT, MD Simulations	Higher theoretical reactivity and equilibrium adsorption energy compared to 1-allylimidazole.	[6]
IL1 (1,3-dipropyl-2-(2-propoxyphenyl)-4,5-diphenylimidazole iodide)	Carbon Steel / 1% NaCl	EIS, Tafel	Adsorption follows Langmuir isotherm. $\Delta G_{ads} = -35.04 \text{ kJ/mol}$, indicating semi-chemical/physical adsorption.	[7]
IL2 (1,3-dibutyl-2-(2-butoxyphenyl)-4,5-diphenylimidazole iodide)	Carbon Steel / 1% NaCl	EIS, Tafel	Adsorption follows Langmuir isotherm. $\Delta G_{ads} = -34.04 \text{ kJ/mol}$.	[7]

Experimental Protocol: Electrochemical Corrosion Testing

This protocol is based on methodologies used for evaluating imidazole-based corrosion inhibitors.^[7]

- Material Preparation: Carbon steel coupons are mechanically polished, degreased with acetone, rinsed with distilled water, and dried.
- Electrolyte Preparation: A corrosive medium (e.g., 1% NaCl solution to simulate brackish water) is prepared. Various concentrations of the **1-allylimidazole** derivative inhibitor (e.g., 0-100 ppm) are added to the electrolyte.
- Electrochemical Cell Setup: A standard three-electrode cell is used, with the carbon steel coupon as the working electrode, a platinum wire as the counter electrode, and a saturated calomel electrode (SCE) as the reference electrode.
- Electrochemical Impedance Spectroscopy (EIS): EIS measurements are performed at a stable open circuit potential over a frequency range (e.g., 100 kHz to 10 mHz) to determine the charge transfer resistance.
- Tafel Polarization: Potentiodynamic polarization curves are recorded by sweeping the potential from -250 mV to +250 mV versus the open circuit potential at a scan rate of 1 mV/s.
- Data Analysis: Corrosion current density (I_{corr}), corrosion potential (E_{corr}), and inhibition efficiency (IE%) are calculated from the Tafel plots. The adsorption mechanism is analyzed using adsorption isotherms (e.g., Langmuir).

Workflow for Corrosion Inhibitor Evaluation

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Workflow for evaluating the performance of corrosion inhibitors.

Ionic Liquids for Biopolymer Dissolution

1-allylimidazole is a key precursor for synthesizing functionalized ionic liquids (ILs). A prominent example is 1-allyl-3-methylimidazolium chloride ([AMIM]Cl), which has proven to be a highly effective solvent for cellulose.^[8] ILs like [AMIM]Cl can dissolve cellulose without derivatization, enabling the regeneration of cellulose materials in a more environmentally friendly process compared to traditional methods.^[8]

Comparison of Imidazolium-Based Ionic Liquids for Cellulose Dissolution:

Ionic Liquid	Cation Structure	Anion	Key Advantage	Reference
[AMIM]Cl	1-allyl-3-methylimidazolium	Chloride	Powerful, non-derivatizing solvent for cellulose; easily recycled.	[8][9]
[BMIM]Cl	1-butyl-3-methylimidazolium	Chloride	One of the most studied ILs for cellulose dissolution.	[8]
[AlBuIm]Cl	1-allyl-3-(1-butyl)imidazolium	Chloride	Effective for cellulose dissolution and subsequent acylation.	[10]

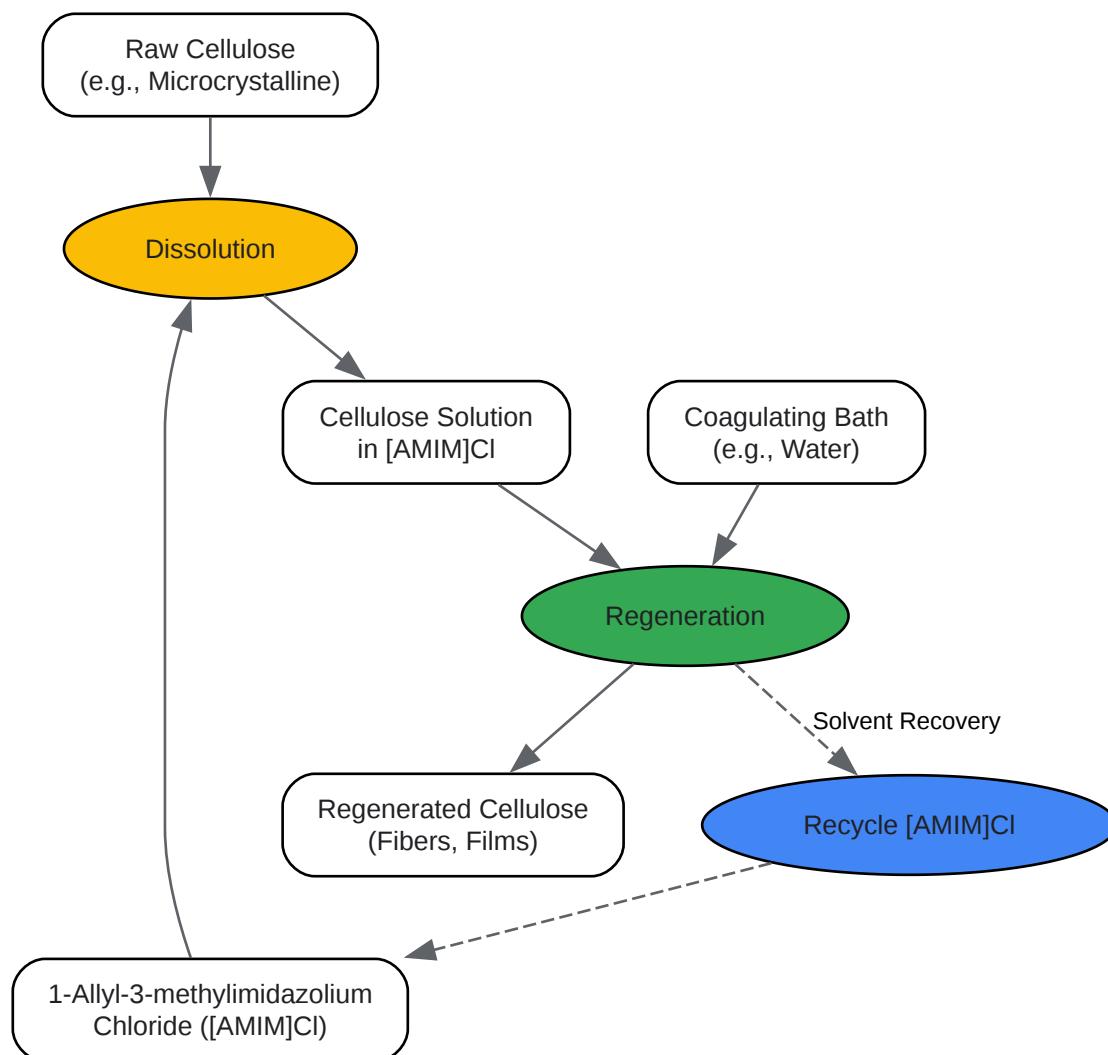
Experimental Protocol: Synthesis of 1-Allyl-3-methylimidazolium Chloride ([AMIM]Cl)

This procedure is adapted from the literature for the synthesis of [AMIM]Cl.^[8]

- Reactant Setup: In a three-necked flask equipped with a condenser and a magnetic stirrer, place 1-methylimidazole.

- **Alkylation Reaction:** Slowly add allyl chloride to the flask in a 1:1.25 molar ratio of 1-methylimidazole to allyl chloride.
- **Reaction Conditions:** The reaction is typically carried out under an inert atmosphere (e.g., nitrogen) and may require moderate heating to initiate or complete the reaction.
- **Purification:** After the reaction is complete, the resulting product is washed multiple times with a solvent like ethyl acetate to remove unreacted starting materials.
- **Drying:** The purified ionic liquid is then dried under vacuum to remove any residual solvent, yielding the final [AMIM]Cl product.

Cellulose Dissolution and Regeneration Workflow



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Process flow for cellulose dissolution and regeneration using [AMIM]Cl.

Precursor in Synthesis

Beyond its direct applications, **1-allylimidazole** is a fundamental building block for a range of complex molecules and materials.^[2] Its bifunctional reactivity is leveraged to introduce the imidazole core and a reactive allyl handle into larger structures.

Key Synthetic Applications:

- Pharmaceuticals: Serves as an intermediate in the synthesis of bioactive molecules, particularly antifungal and antibacterial agents.^[2]
- Agrochemicals: Used in the formulation of herbicides and pesticides for crop protection.^{[1][2]}
- Advanced Materials: Acts as a ligand or cation source in the synthesis of organic-inorganic hybrid materials, such as perovskites, which have applications in photovoltaics and photocatalysis.^{[2][11][12]}
- Coordination Chemistry: The imidazole nitrogen atoms can coordinate with metal ions, making it a useful ligand for creating catalysts and functional materials.^[2]

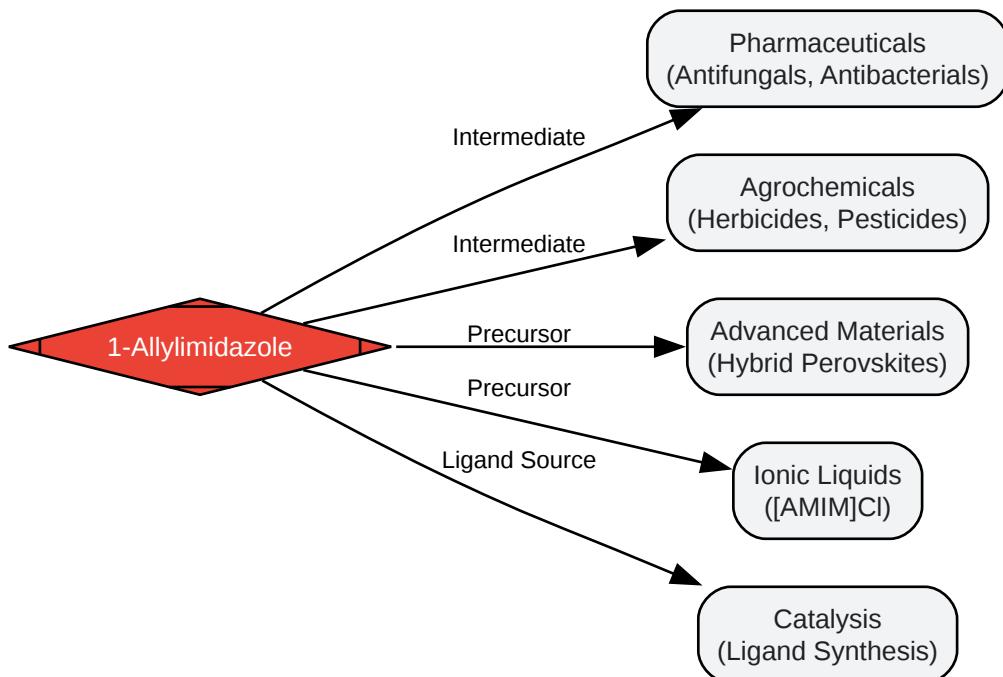
Experimental Protocol: Synthesis of $(\text{Alimd})_2^{1\infty}[\text{SbI}_5]$ Hybrid Perovskite

This protocol describes the synthesis of a one-dimensional organic-inorganic hybrid material using **1-allylimidazole**.^[11]

- Solution A Preparation: Dissolve SbCl_3 (1 mmol) in 5 mL of concentrated hydroiodic acid (HI) with vigorous stirring to form a clear, dark red solution.
- Solution B Preparation: Dissolve **1-allylimidazole** (2 mmol) in 5 mL of ethanol (EtOH) and combine this with 2 mL of concentrated HI.
- Reaction Mixture: Add Solution B to Solution A, resulting in a clear, dark orange solution.
- Crystallization: Heat the reaction mixture to 50 °C and stir for 2 hours before filtration. Allow the filtrate to evaporate slowly over 3 days.

- Product: Orange-red lamellar crystals of $(\text{Almd})_2^{1\infty}[\text{SbI}_5]$ (where Almd = 1-allylimidazolium) are formed.

Synthetic Utility of **1-Allylimidazole**



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Logical diagram of **1-allylimidazole** as a central synthetic building block.

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